

Publish Comparison Guide: Mass Spectrometry Fragmentation of CAS 1369414-48-1

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Compound of Interest

Compound Name: *2-Isobutoxy-3,5-dimethylbenzoic acid*

Cat. No.: *B15498962*

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Executive Summary & Application Context

CAS 1369414-48-1, chemically identified as **2-Isobutoxy-3,5-dimethylbenzoic acid**, is a specialized lipophilic building block used in the synthesis of advanced pharmaceutical candidates, particularly in the development of GPR40 agonists, PPAR modulators, and next-generation metabolic disorder treatments.

In drug development pipelines, the precise characterization of this molecule is critical because alkylation reactions used to synthesize it often yield regioisomeric impurities (e.g., the 4-isobutoxy isomer). These isomers have identical molecular weights (

) and elemental formulas (

), rendering simple MS1 analysis insufficient.

This guide provides a definitive MS/MS fragmentation protocol to distinguish the Product (2-isomer) from its Alternative (4-isomer), leveraging the specific "ortho-effect" mechanism that is unique to CAS 1369414-48-1.

Experimental Methodology

To ensure reproducibility, the following LC-MS/MS parameters are recommended. This protocol prioritizes Negative Electrospray Ionization (ESI-) due to the acidic nature of the benzoic acid moiety, which yields higher sensitivity than positive mode.

LC-MS/MS Protocol

Parameter	Setting	Rationale
Ionization Mode	ESI Negative ()	Promotes formation of the stable carboxylate anion .
Precursor Ion	221.1	Deprotonated molecular ion ().
Collision Gas	Nitrogen / Argon	Standard CID (Collision Induced Dissociation).
Cone Voltage	25–35 V	Optimized to prevent in-source fragmentation while maximizing transmission.
Collision Energy (CE)	15–30 eV	Stepped CE recommended to observe both primary and secondary fragments.
Column Phase	C18 Reverse Phase	Adequate retention of the lipophilic isobutoxy tail.

Fragmentation Analysis: The "Ortho-Effect"

The core differentiator for CAS 1369414-48-1 is the Ortho-Effect, a proximity-driven rearrangement that is sterically impossible for the 4-isomer.

Mechanism for CAS 1369414-48-1 (Product)

- Precursor Selection (

221): The carboxylate anion is formed.

- Primary Pathway (The Ortho-Elimination): The carboxylate group at position 1 interacts with the isobutoxy group at position 2. This facilitates a six-membered transition state, leading to the neutral loss of isobutene (56 Da).
- Resulting Fragment (

165): This generates a stable 2-hydroxy-3,5-dimethylbenzoate anion (phenolate/carboxylate hybrid).

Mechanism for Alternative (4-Isobutoxy Isomer)

- Precursor Selection (

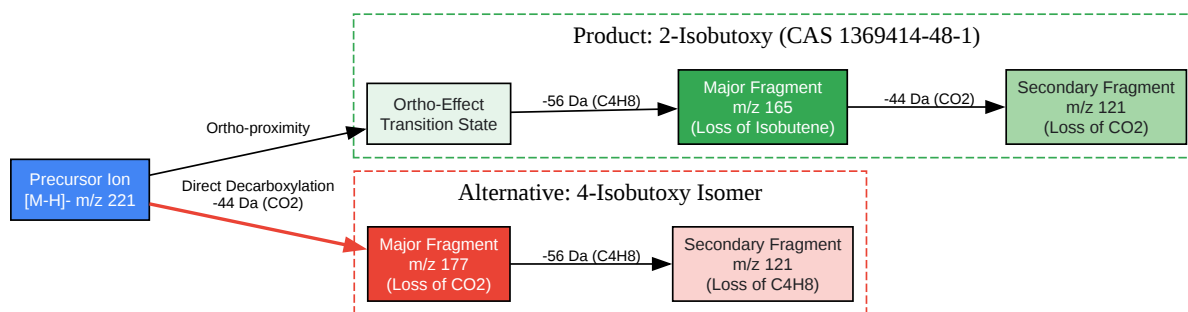
221): Identical precursor.

- Primary Pathway (Decarboxylation): Lacking the ortho-substituent to facilitate rearrangement, the dominant pathway is often the direct loss of (44 Da).
- Resulting Fragment (

177): This generates a phenolic anion which is distinct from the product's primary fragment.

Fragmentation Pathway Diagram

The following diagram illustrates the mechanistic divergence between the Product and the Alternative.



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Figure 1: Mechanistic divergence in fragmentation. The 2-isomer (Product) favors neutral loss of isobutene (56 Da) via the ortho-effect, while the 4-isomer (Alternative) favors direct decarboxylation (44 Da).

Comparative Data Summary

The following table summarizes the expected relative abundances (RA) of product ions at a Collision Energy of 20 eV. This data serves as the "fingerprint" for identification.

Feature	Product (CAS 1369414-48-1)	Alternative (4-Isobutoxy Isomer)	Differentiation Rule
Precursor ()	221.1	221.1	Indistinguishable in MS1.
Major Fragment	165 (100% RA)	177 (100% RA)	Primary Differentiator.
Secondary Fragment	121 (30-50% RA)	121 (20-40% RA)	Non-specific (common core).
Mechanism	McLafferty-type Rearrangement	Simple Bond Cleavage	Kinetic vs. Steric control.
Retention Time	Typically Later (Intramolecular H-bond)	Typically Earlier (More polar interaction)	Ortho-isomers are often more lipophilic.

Data Interpretation Guide

- Check

165 vs. 177:

- If the spectrum is dominated by 165, the sample is the 2-isobutoxy product.
- If the spectrum is dominated by 177, the sample is the 4-isobutoxy impurity.

- Verify with

121:

- Both isomers will eventually fragment to 121 (the dimethylphenol anion), confirming the core structure is intact.

References

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